

NCI-006 solubility and formulation for experiments

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Compound of Interest

Compound Name: NCI-006

Cat. No.: B11935945

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NCI-006 Technical Support Center

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility and formulation of **NCI-006** for experimental use.

Frequently Asked Questions (FAQs)

Q1: What is **NCI-006** and what is its mechanism of action?

A1: **NCI-006** is a potent and orally active small molecule inhibitor of lactate dehydrogenase (LDH), targeting both LDHA and LDHB isoforms with IC₅₀ values of 0.06 μ M and 0.03 μ M, respectively.^[1] Its primary mechanism of action is the inhibition of glycolysis, the metabolic pathway that converts glucose into lactate. By blocking LDH, **NCI-006** prevents the conversion of pyruvate to lactate, leading to a decrease in lactate production and the inhibition of tumor growth.^[1] This inhibition of glycolysis can also induce apoptosis in cancer cells.^[1]

Q2: What are the recommended solvents for dissolving **NCI-006** for in vitro experiments?

A2: For in vitro experiments, **NCI-006** should be dissolved in dimethyl sulfoxide (DMSO) to prepare a stock solution.^{[2][3][4]}

Q3: How should I prepare **NCI-006** for in vivo animal studies?

A3: For in vivo administration, particularly for intravenous injection, a specific formulation protocol is required. The powdered compound should be dissolved in a solution of 0.1N NaOH and PBS. The pH of the resulting solution must then be carefully adjusted to a physiological range of 7.4-7.8 by the dropwise addition of 1N HCl.[3][4]

Q4: What is the observed effect of **NCI-006** on cellular metabolism?

A4: **NCI-006** inhibits glycolysis, which can be observed as a reduction in the extracellular acidification rate (ECAR) in cancer cells.[1] Interestingly, inhibition of LDH by **NCI-006** can lead to a metabolic rewiring in tumor cells, causing them to increase their reliance on mitochondrial respiration for energy production.[5] This has led to studies combining **NCI-006** with inhibitors of mitochondrial complex 1, such as IACS-010759, to achieve a synergistic anti-tumor effect.[1][5]

Troubleshooting Guide

Issue	Possible Cause	Recommended Solution
Precipitation of NCI-006 in cell culture medium.	The final concentration of DMSO from the stock solution is too high, causing the compound to precipitate out of the aqueous medium.	Ensure the final concentration of DMSO in your cell culture medium is kept low, typically below 0.5%, to maintain solubility. Prepare intermediate dilutions of the NCI-006 stock in culture medium if necessary.
Difficulty dissolving NCI-006 powder for in vivo formulation.	The compound may not be fully solubilizing in the initial NaOH/PBS mixture.	Gently warm the solution and use a vortex to aid dissolution. Ensure the pH is within the recommended range of 7.4-7.8, as solubility can be pH-dependent. Prepare the solution fresh before each use.
Inconsistent results in cellular assays.	Degradation of NCI-006 in the stock solution.	Aliquot the DMSO stock solution into smaller, single-use volumes and store them at -20°C or -80°C to minimize freeze-thaw cycles. Protect the stock solution from light.
Limited anti-tumor effect in in vivo studies with oral administration.	Poor oral bioavailability and inconsistent absorption.	For more consistent and potent systemic exposure, intravenous (IV) administration is recommended. The IV formulation ensures higher and more sustained plasma and tumor concentrations of NCI-006.

Quantitative Data

NCI-006 Solubility and Formulation Data

Parameter	Value	Solvent/Vehicle	Notes
Maximum Solubility	Data not publicly available	DMSO	While a 10 mM stock solution in DMSO is commonly prepared, the upper limit of solubility has not been specified in the reviewed literature.
Maximum Solubility	Data not publicly available	Aqueous Solutions	NCI-006 is poorly soluble in aqueous solutions at neutral pH.
In Vitro Stock Solution Concentration	10 mM	DMSO	Standard concentration for preparing working dilutions for cell-based assays. [2] [3] [4]
In Vivo Formulation Concentration	10 mg/mL	0.1 N NaOH in PBS, pH 7.4-7.8	This formulation is suitable for intravenous administration in animal models. [4]

Experimental Protocols

Protocol for Preparing NCI-006 Stock Solution for In Vitro Experiments

- Materials:
 - NCI-006 powder
 - Dimethyl sulfoxide (DMSO), sterile, cell culture grade
- Procedure:

1. Aseptically weigh the desired amount of **NCI-006** powder in a sterile microcentrifuge tube.
2. Add the appropriate volume of sterile DMSO to achieve a 10 mM stock solution.
3. Vortex the tube until the powder is completely dissolved. Gentle warming may be applied if necessary.
4. Aliquot the stock solution into smaller, single-use sterile tubes to avoid repeated freeze-thaw cycles.
5. Store the aliquots at -20°C or -80°C, protected from light.

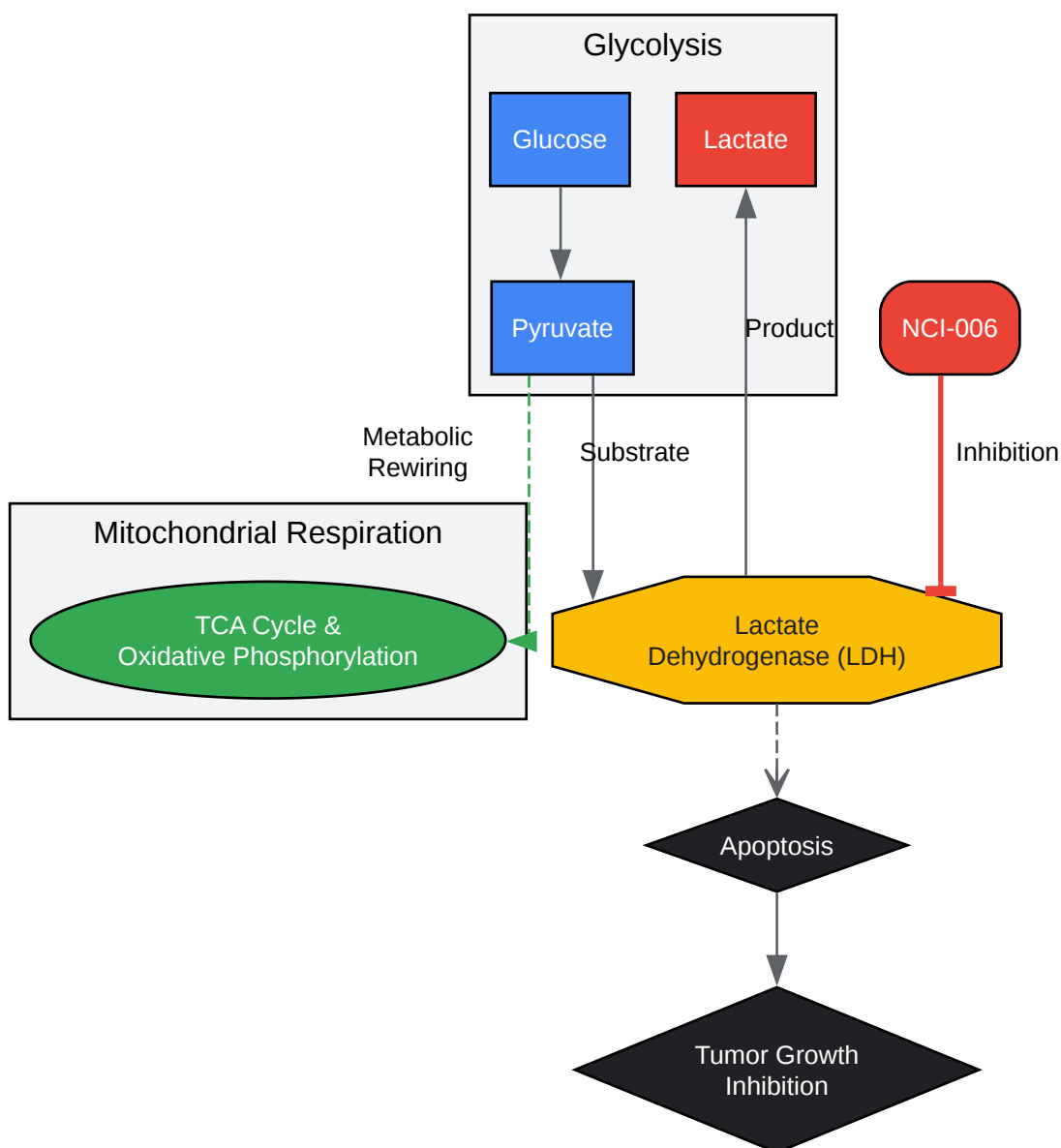
Protocol for Preparing NCI-006 Formulation for In Vivo Intravenous Administration

- Materials:
 - **NCI-006** powder
 - 0.1 N Sodium Hydroxide (NaOH) solution, sterile
 - Phosphate-Buffered Saline (PBS), sterile
 - 1 N Hydrochloric Acid (HCl) solution, sterile
 - Sterile tubes and filtration devices
- Procedure:
 1. Weigh the required amount of **NCI-006** powder.
 2. Dissolve the powder in a volume of 0.1 N NaOH equivalent to 18% of the final desired volume.^[3]
 3. Add sterile PBS to bring the solution to the final volume. The target concentration is typically 10 mg/mL.^[4]
 4. Gently mix the solution until the **NCI-006** is fully dissolved.

5. Carefully adjust the pH of the solution to 7.4-7.8 by adding 1 N HCl dropwise while monitoring with a calibrated pH meter.
6. Sterile-filter the final solution through a 0.22 μm filter into a sterile container.
7. This formulation should be prepared fresh before use. It can be stored at 4°C for up to one week.^[3]

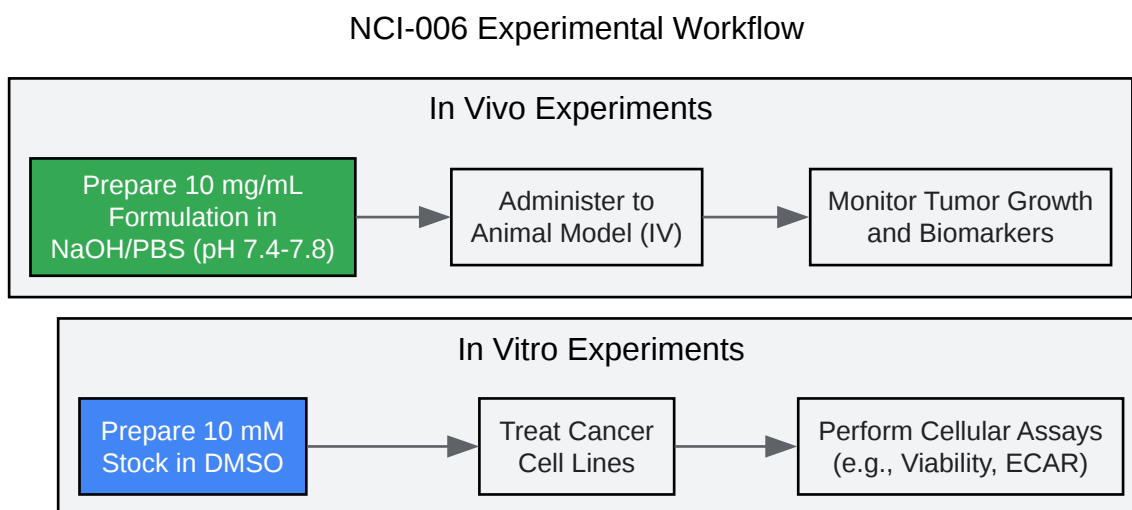
Visualizations

NCI-006 Signaling Pathway



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Caption: Mechanism of action of **NCI-006** in cancer cells.



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Caption: General experimental workflow for **NCI-006** studies.

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